

Essential Safety and Operational Guide for Handling m-PEG12-acid

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Compound of Interest

Compound Name: *m*-PEG12-acid

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This document provides critical safety and logistical information for the handling of **m-PEG12-acid**, a polyethylene glycol (PEG) derivative widely used as a linker in Proteolysis Targeting Chimeras (PROTACs). The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **m-PEG12-acid** is not currently available. The information provided herein is synthesized from general safety data for polyethylene glycol compounds and carboxylic acids, as well as information from suppliers of **m-PEG12-acid**. It is imperative to handle this chemical with caution and adhere to all standard laboratory safety protocols.

I. Quantitative Data Summary

The following table summarizes the known quantitative data for **m-PEG12-acid**. Due to the lack of a specific SDS, toxicity and flammability data are based on general information for polyethylene glycols.

Property	Value	Source/Notes
Chemical Formula	C ₂₆ H ₅₂ O ₁₄	[1][2][3][4]
Molecular Weight	588.68 g/mol	[1]
CAS Number	2135793-73-4	
Appearance	White to off-white solid or solid-liquid mixture	
Solubility	Soluble in water, DMSO, DMF, and DCM	
Storage Temperature	-20°C for long-term storage	
Acute Oral Toxicity (LD50, Rat)	> 50,000 mg/kg (for PEG 8000)	
Acute Dermal Toxicity (LD50, Rabbit)	> 20,000 mg/kg (for PEG 8000)	

II. Experimental Protocol: Safe Handling of m-PEG12-acid

This protocol outlines the step-by-step procedure for the safe handling of **m-PEG12-acid** from receipt to disposal.

1. Engineering Controls:

- Always handle **m-PEG12-acid** in a well-ventilated area.
- For procedures that may generate dust or aerosols, use a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves for any tears or perforations before use.
- **Body Protection:** A standard laboratory coat is required.
- **Respiratory Protection:** Not generally required under normal handling conditions with adequate ventilation. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

3. Handling Procedures:

- Avoid direct contact with skin, eyes, and clothing.
- Minimize the generation of dust.
- Do not eat, drink, or smoke in the area where **m-PEG12-acid** is handled.
- Wash hands thoroughly after handling, even if gloves were worn.

4. Storage:

- Store **m-PEG12-acid** in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended long-term storage temperature is -20°C.
- Keep away from strong oxidizing agents and strong bases.

III. Operational and Disposal Plans

Spill Response:

- **Small Spills:**
 - Wear appropriate PPE.
 - Absorb liquid spills with an inert material (e.g., vermiculite, sand, or earth).

- For solid spills, carefully sweep or scoop up the material to avoid creating dust.
- Place the spilled material and any contaminated absorbent into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Only personnel with appropriate training and equipment should attempt to clean up large spills.

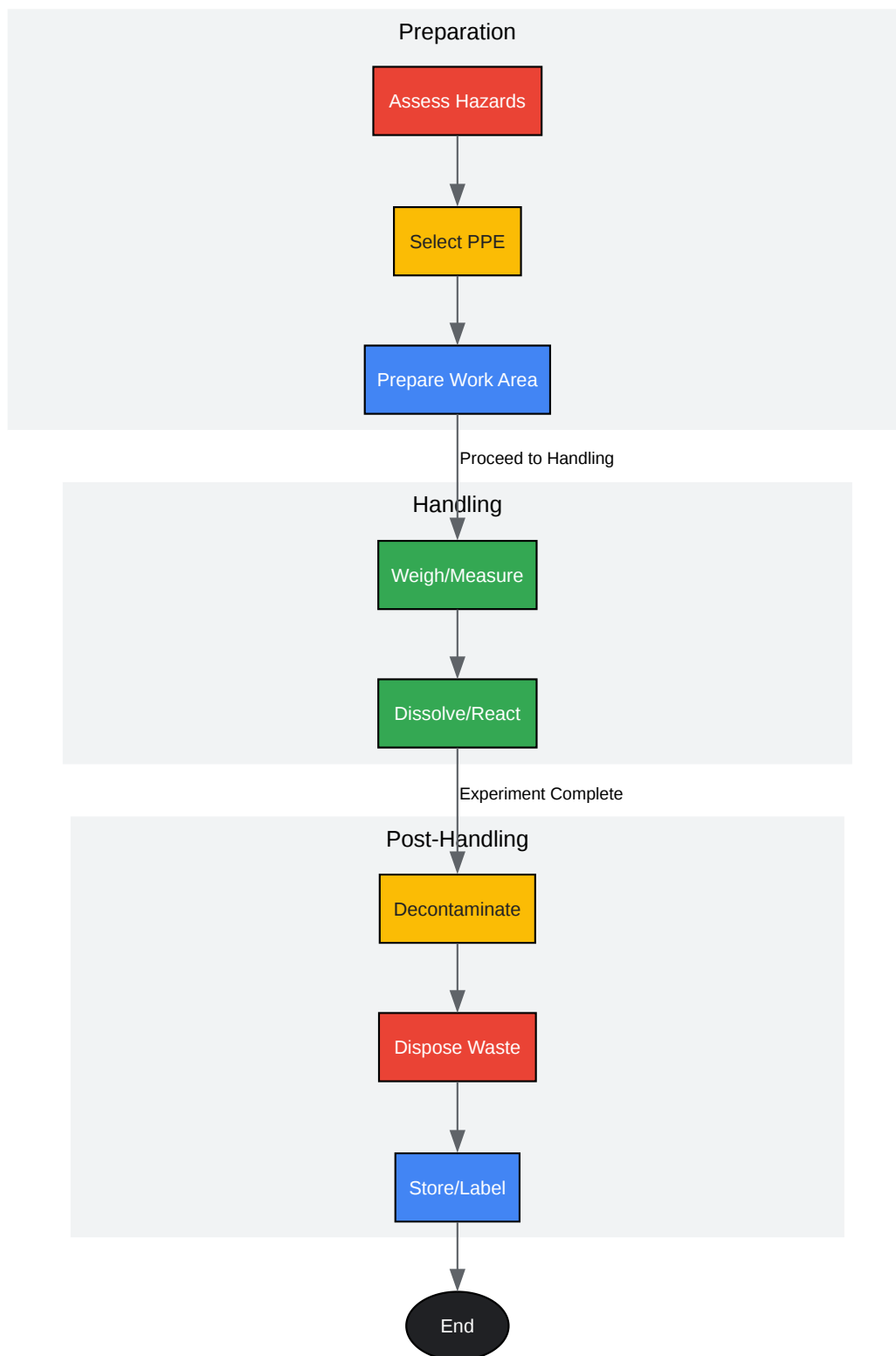
Waste Disposal:

- All waste containing **m-PEG12-acid**, including empty containers and contaminated PPE, should be considered chemical waste.
- Collect waste in a clearly labeled, sealed container.
- Dispose of the chemical waste in accordance with all local, state, and federal regulations. Contact your institution's EHS department for specific disposal procedures.

IV. Visualization of Safe Handling Workflow

The following diagram illustrates the logical flow of the safe handling procedures for **m-PEG12-acid**.

Safe Handling Workflow for m-PEG12-acid



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Caption: Logical workflow for the safe handling of **m-PEG12-acid**.

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